

Navigating the Safe Handling of Butanal, 2-mercapto-: A Comprehensive Guide

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Compound of Interest

Compound Name: Butanal, 2-mercapto-

Cat. No.: B15471605

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Disclaimer: The specific chemical "**Butanal, 2-mercapto-**" is not a standard catalogued substance with readily available safety data. The information provided herein is a conservative guide based on the known hazards of its constituent components: Butanal and 2-Mercaptoethanol. It is imperative to treat the combined substance with the utmost caution, adhering to the most stringent safety protocols applicable to both individual chemicals. This guide is intended for researchers, scientists, and drug development professionals and should be supplemented by a thorough internal risk assessment before any handling.

Section 1: Safety and Hazard Information for Constituent Components

A detailed understanding of the hazards associated with Butanal and 2-Mercaptoethanol is fundamental to ensuring laboratory safety. The following sections provide summarized quantitative data and essential safety protocols for each chemical.

Butanal

Butanal is a flammable liquid with a pungent odor.^[1] It is irritating to the eyes, skin, and respiratory tract.^{[2][3]}

Quantitative Data for Butanal

Property	Value	Source(s)
Flash Point	-12 °C (10.4 °F)	[1][4]
Autoignition Temperature	230 °C (446 °F)	[1]
Explosive Limits	Lower: 1.7% Upper: 11.1%	[4]
pH	6-7 (in a 71 g/L solution at 20°C)	[4]
Boiling Point	75 °C (167 °F)	[4]
Melting Point	-96 °C (-140.8 °F)	[4]

2-Mercaptoethanol (BME)

2-Mercaptoethanol (BME) is a combustible liquid that is toxic if swallowed or inhaled and can be fatal if absorbed through the skin.[5] It has an extremely unpleasant odor.[5]

Quantitative Data for 2-Mercaptoethanol

Property	Value	Source(s)
Flash Point	73 °C (163.4 °F)	[6]
Autoignition Temperature	295 °C (563 °F)	[6]
Explosive Limits	Lower: 2.3% Upper: 18%	[6]
pH	5.2 (in a 0.1M solution)	[6]
Boiling Point	157 - 158 °C (314.6 - 316.4 °F)	[6]
Melting Point	-100 °C (-148 °F)	[6]
Oral LD50 (Rat)	244 mg/kg	[7]
Dermal LD50 (Rabbit)	150 µL/kg	[7]

Section 2: Operational and Disposal Plans

The following procedural guidance is based on a conservative approach, combining the safety requirements for both Butanal and 2-Mercaptoethanol.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemical-resistant gloves (e.g., nitrile) is recommended.[5]	Protects against skin absorption, which is a significant risk with BME.[5]
Eye Protection	ANSI-approved safety goggles or a face shield.[8]	Guards against splashes that can cause serious eye damage.[9]
Skin and Body Protection	A fully buttoned, chemical-resistant lab coat.[8]	Prevents contact with skin and personal clothing.
Respiratory Protection	All work must be conducted in a certified chemical fume hood. [5][8]	Mitigates the risk of inhaling toxic and irritating vapors.[2][5]

Handling and Storage Protocol

Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[2]
- Keep the container tightly closed and consider storing it in a secondary container to minimize odor.[5][8]
- Store away from incompatible materials such as oxidizing agents, acids, and bases.[6][10]

Handling:

- All handling of "**Butanal, 2-mercapto-**" must be performed within a properly functioning chemical fume hood.[5][8]
- Use the smallest practical quantities for the experiment.[8][10]
- Ground all equipment to prevent static discharge.[2]
- Avoid creating aerosols.
- Wash hands thoroughly after handling, even if gloves were worn.[11]

Disposal Plan

All waste containing "**Butanal, 2-mercapto-**" must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste (including contaminated gloves and wipes) in a designated, properly labeled, and sealed hazardous waste container.[5][8]
- Segregation: Do not mix this waste with other waste streams.[5]
- Storage: Store the waste container in a designated, well-ventilated area, away from incompatible materials.[8]
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office.[5][10] Do not dispose of this chemical down the drain.[5]

Section 3: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Spill Response

- Small Spill (inside a fume hood):
 - Alert colleagues in the immediate area.
 - Use a chemical spill kit with an absorbent material (e.g., vermiculite or sand) to contain the spill.[2]

- Collect the absorbed material into a hazardous waste container.
- Clean the spill area with a suitable decontaminating agent.
- Dispose of all contaminated materials as hazardous waste.[5]
- Large Spill (or any spill outside a fume hood):
 - Evacuate the laboratory immediately and alert others.[8]
 - Close the laboratory doors to contain the vapors.
 - Notify your institution's EHS or emergency response team immediately.[5][8]
 - Do not attempt to clean up a large spill without appropriate training and equipment.

Exposure Response

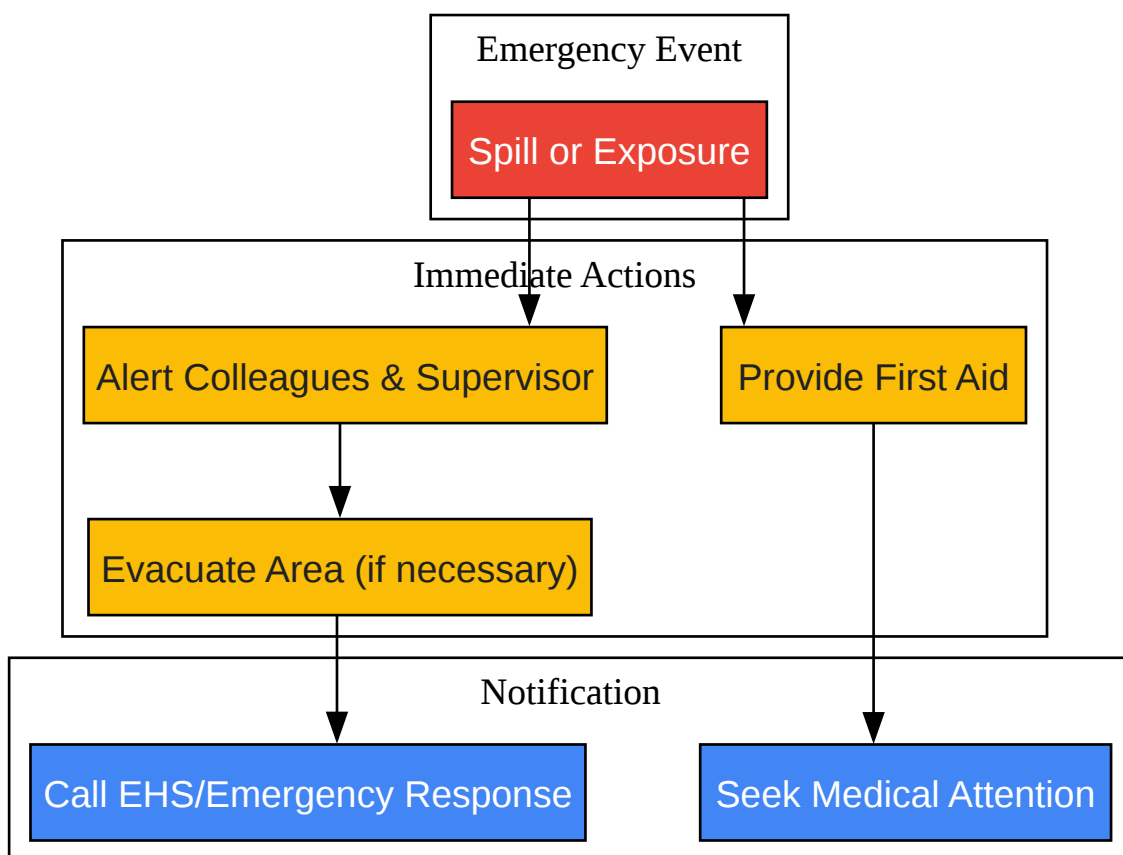
Exposure Route	Immediate Action
Inhalation	Move the affected person to fresh air immediately. Seek medical attention.[5]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[5][9]
Eye Contact	Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5][9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[6]

Section 4: Workflow and Logic Diagrams

The following diagrams illustrate the safe handling workflow and the logical steps for emergency response.



Caption: Safe Handling Workflow for "Butanal, 2-mercapto-".



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Caption: Emergency Response Logic for "**Butanal, 2-mercapto-**".

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